

Technical Support Center: Velagliflozin and Diabetic Ketoacidosis (DKA)

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Compound of Interest

Compound Name: Velagliflozin

Cat. No.: B1683480

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This technical support guide is intended for researchers, scientists, and drug development professionals working with **Velagliflozin** (brand name Senvelgo®), a sodium-glucose cotransporter 2 (SGLT2) inhibitor. It provides specific guidance on the discontinuation protocol in the event of diabetic ketoacidosis (DKA) or euglycemic diabetic ketoacidosis (eDKA), a potential adverse reaction.

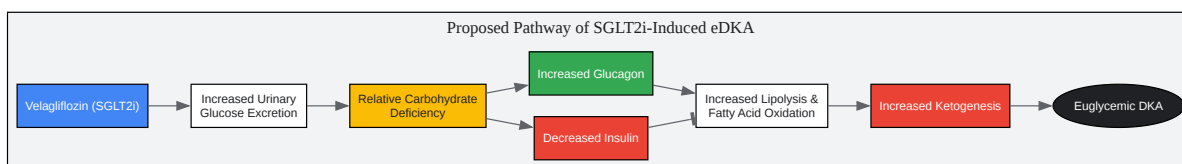
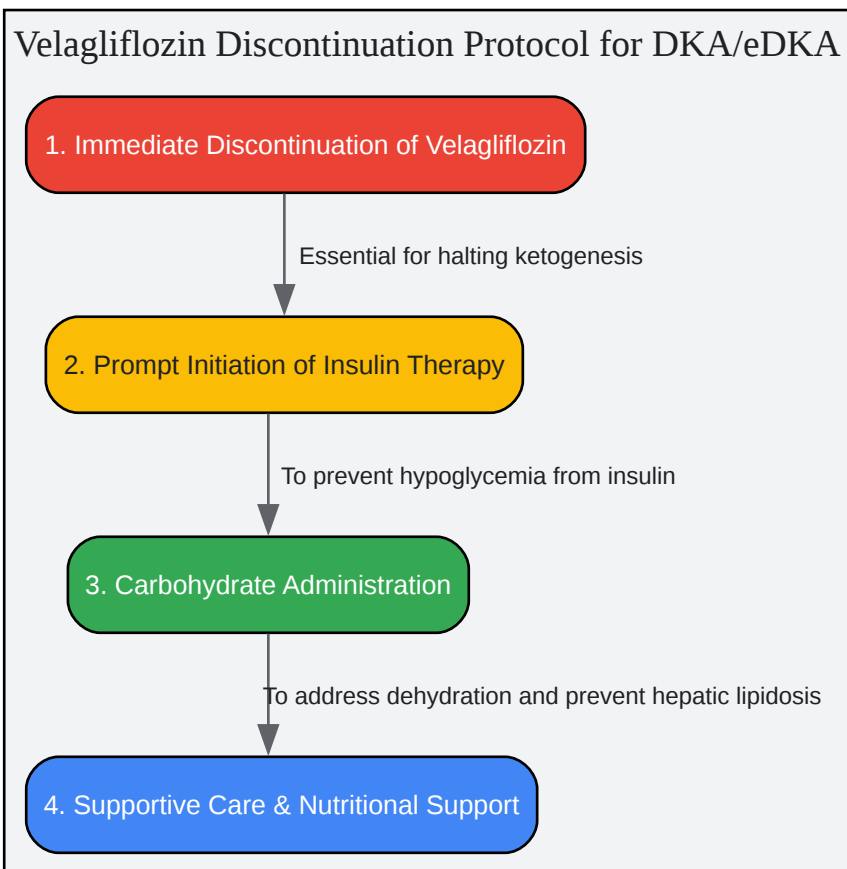
Troubleshooting Guide: Suspected DKA or eDKA in Feline Subjects

If a cat being treated with **Velagliflozin** exhibits any of the following clinical signs, immediate action is required to assess for DKA or eDKA.

Clinical Signs	Immediate Actions
Sudden onset of hyporexia/anorexia (decreased appetite or refusal to eat)[1][2][3]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][3][4] 2. Assess for diabetic ketoacidosis, regardless of blood glucose level. [1][2][3]
Lethargy[1][2][3][4]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][3][4] 2. Assess for diabetic ketoacidosis, regardless of blood glucose level. [1][2][3]
Dehydration[1][2][3][4]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][3][4] 2. Assess for diabetic ketoacidosis, regardless of blood glucose level. [1][2][3]
Weight loss[1][2][3]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][3][4] 2. Assess for diabetic ketoacidosis, regardless of blood glucose level. [1][2][3]
Vomiting[5][6]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][3][4] 2. Assess for diabetic ketoacidosis, regardless of blood glucose level. [1][2][3]
Ketonuria (ketones in urine)[1][2][4]	1. Immediately discontinue Velagliflozin (Senvelgo®).[1][2][4] 2. Promptly initiate insulin therapy, even if blood glucose is normal.[1][2][4]

Velagliflozin Discontinuation Protocol in Case of Confirmed DKA/eDKA

This protocol outlines the necessary steps for managing a feline subject with DKA or eDKA that has been receiving **Velagliflozin**.



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